

Personal protective equipment for handling D-Glycerol-3-13C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: D-Glycerol-3-13C

Cat. No.: B12391474

[Get Quote](#)

Essential Safety and Handling Guide for D-Glycerol-3-13C

For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Guide to the Safe Handling, Operation, and Disposal of **D-Glycerol-3-13C**.

This guide provides crucial safety and logistical information for the handling of **D-Glycerol-3-13C**, a stable isotope-labeled compound. Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity.

Physical and Chemical Properties

D-Glycerol-3-13C is a form of D-Glycerol where one of the carbon atoms has been replaced with the stable isotope carbon-13. Its physical and chemical properties are largely similar to that of standard glycerol.

Property	Value
Chemical Formula	$^{13}\text{CC}_2\text{H}_8\text{O}_3$
Molecular Weight	Approximately 93.09 g/mol
Appearance	Clear, viscous liquid
Boiling Point	~290 °C
Melting Point	~18 °C
Flash Point	~160 °C
Solubility	Miscible in water
Hazards	Not classified as a hazardous substance or mixture.

Personal Protective Equipment (PPE)

Standard laboratory personal protective equipment should be worn at all times when handling **D-Glycerol-3-13C** to minimize exposure and ensure safety.

- **Hand Protection:** Wear suitable protective gloves, such as nitrile gloves. Gloves should be inspected before use and disposed of properly after handling the compound.[\[1\]](#)[\[2\]](#)
- **Eye and Face Protection:** Safety glasses with side-shields are required.[\[1\]](#) For tasks with a higher risk of splashing, chemical safety goggles are recommended.
- **Skin and Body Protection:** A lab coat or other protective clothing should be worn to prevent skin contact.[\[3\]](#)
- **Respiratory Protection:** Under normal laboratory conditions with adequate ventilation, respiratory protection is not typically required. If working in a poorly ventilated area or if aerosols may be generated, a respirator may be necessary.[\[2\]](#)

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **D-Glycerol-3-13C** is critical for safety and to prevent contamination.

- Preparation:
 - Ensure the work area, typically a laboratory fume hood or a designated benchtop, is clean and uncluttered.
 - Assemble all necessary equipment and materials before handling the compound.
 - Don the appropriate personal protective equipment as outlined above.
- Handling:
 - Avoid direct contact with skin and eyes.
 - Avoid inhalation of any mists or vapors that may be generated.
 - Use a properly calibrated pipette or other suitable dispensing device for accurate and safe transfer of the liquid.
- In Case of a Spill:
 - For minor spills, absorb the liquid with an inert material such as vermiculite, dry sand, or earth.
 - Place the absorbent material into a suitable, labeled container for chemical waste.
 - Clean the spill area thoroughly.
 - For major spills, evacuate the area and follow your institution's emergency procedures.

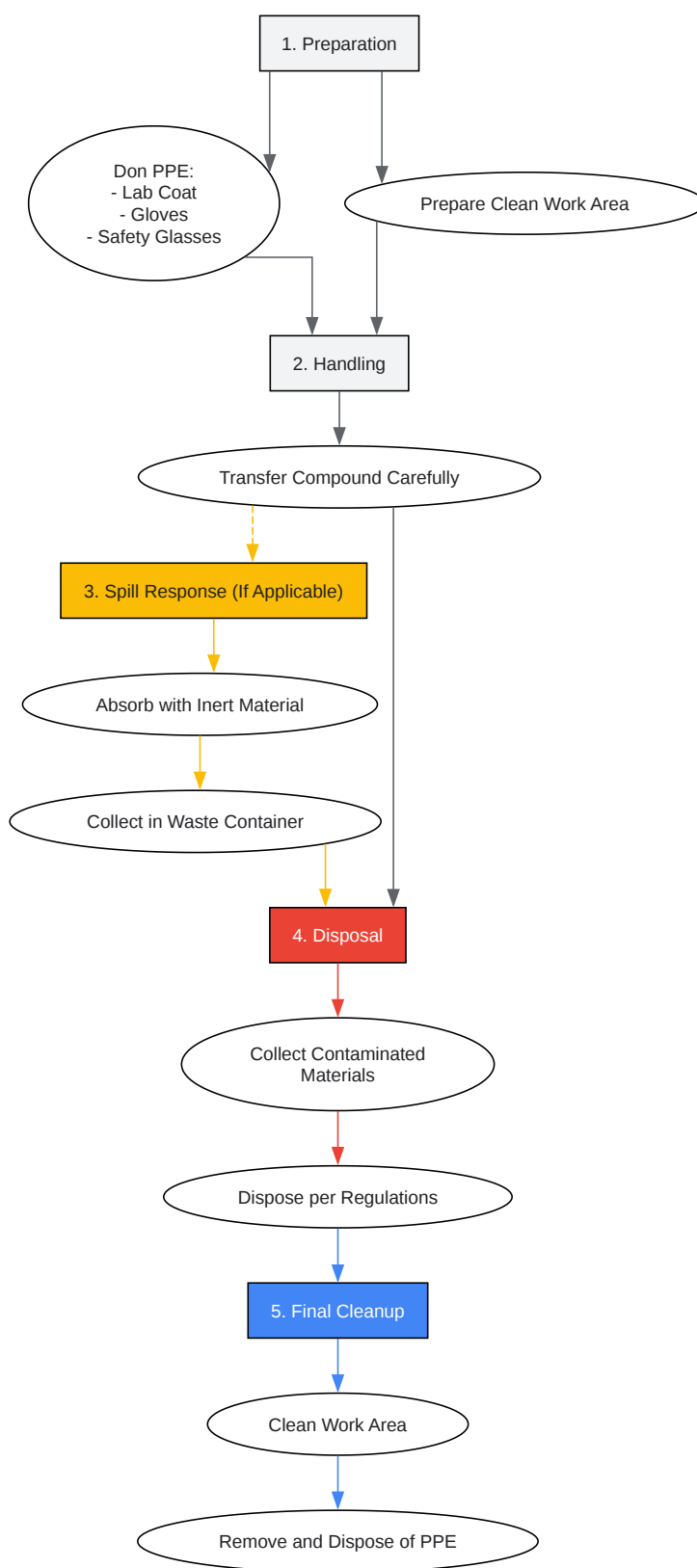
Disposal Plan

Proper disposal of **D-Glycerol-3-13C** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect all waste containing **D-Glycerol-3-13C**, including unused product and contaminated disposables (e.g., pipette tips, gloves), in a designated and clearly labeled chemical waste container.

- Disposal Method:
 - Dispose of the chemical waste in accordance with all applicable federal, state, and local environmental regulations. Do not dispose of down the drain unless specifically permitted by your institution's environmental health and safety department.
 - Offer surplus and non-recyclable solutions to a licensed disposal company.
 - Contaminated packaging should be disposed of as unused product.

Workflow for Safe Handling of D-Glycerol-3-13C



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **D-Glycerol-3-13C** from preparation to disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. louisville.edu [louisville.edu]
- 2. gustavus.edu [gustavus.edu]
- 3. isotope.com [isotope.com]
- To cite this document: BenchChem. [Personal protective equipment for handling D-Glycerol-3-13C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12391474#personal-protective-equipment-for-handling-d-glycerol-3-13c]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

